

Essential Safety and Operational Guide for Handling Geranyllinalool

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Compound of Interest

Compound Name: Geranyllinalool

Cat. No.: B138775

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential safety protocols and logistical information for the proper handling and disposal of **Geranyllinalool**. Adherence to these procedures is critical for minimizing risks and ensuring a safe research environment.

Geranyllinalool Safety Data Summary

The following table summarizes key quantitative safety information for **Geranyllinalool**.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₃₄ O	[1]
Molecular Weight	290.48 g/mol	[1]
Appearance	Colorless Liquid	[2]
Boiling Point	250°C (482°F)	[3]
Flash Point	179°C (354.2°F) - Closed Cup	[1]
Density	0.885 g/mL at 20°C	[1]
OSHA PEL	No data available	[3]
NIOSH REL	No data available	[3]
ACGIH TLV	No data available	[3]

GHS Hazard Classification

Geranyllinalool is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[1][2][3][4]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[1][3][4]
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[1][3]

Personal Protective Equipment (PPE)

To ensure safety when handling **Geranyllinalool**, the following personal protective equipment is mandatory:

- Eye Protection: Chemical splash-resistant safety glasses or goggles with side protection are required at all times to prevent eye contact.[3] A face shield may be appropriate for tasks with a higher risk of splashing.[3]
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, must be worn.[5][6][7][8] Inspect gloves for any tears or holes before use and change them frequently, especially if they become contaminated.[5]
- Body Protection: A flame-resistant laboratory coat should be worn to protect against skin contact.[3] Long pants and closed-toe shoes are also required.[3]
- Respiratory Protection: Use only in a well-ventilated area.[3] If ventilation is inadequate or for tasks with a potential for generating aerosols or mists, a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK) should be used.[9]

Operational and Disposal Plans

Safe Handling Protocol

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[3] Read the Safety Data Sheet (SDS) thoroughly.

- Ventilation: Always handle **Geranyllinalool** in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.[3]
- Avoiding Contact: Avoid all direct contact with the skin, eyes, and clothing.[3] Do not breathe fumes, vapors, or mists.[3]
- Hygiene: Wash hands thoroughly with soap and water after handling and before breaks, eating, or drinking.[3]
- Ignition Sources: Keep away from heat, sparks, and open flames, as it is a combustible liquid.[1][3]

Storage Plan

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][4]
- The storage area should be secure and locked.[3]
- Store away from incompatible materials such as strong acids, strong bases, and strong oxidizing agents.[4]

Disposal Plan

- Waste Classification: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR 261.3) and consult state and local regulations for complete and accurate classification.[3]
- Containerization: Collect waste **Geranyllinalool** in a suitable, labeled, and tightly sealed container. Do not mix with other waste streams unless explicitly permitted.
- Disposal: Dispose of the contents and container at an approved waste disposal plant.[3] Do not dispose of down the drain or into the environment.[3]

Emergency Procedures

First Aid Measures

- Inhalation: If inhaled, move the person to fresh air.[3] If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[3]

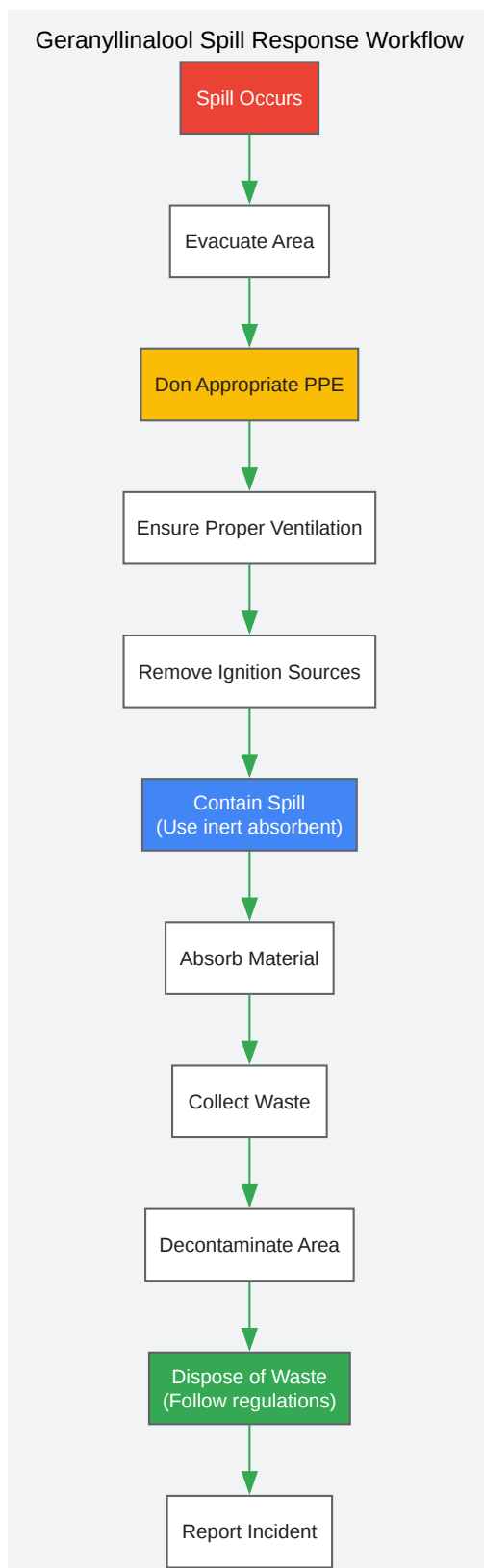
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[3] If skin irritation occurs, get medical advice/attention.[3]
- Eye Contact: Immediately rinse cautiously with water for several minutes.[3] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[3]
- Ingestion: Do NOT induce vomiting.[3] Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

Spill Response Plan

In the event of a spill, follow these steps to ensure a safe and effective cleanup:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, using fume hoods to exhaust vapors.
- Control Ignition Sources: Remove all sources of ignition from the area.
- Containment: Prevent further leakage or spreading of the spill if it is safe to do so. Use inert absorbent materials like sand, vermiculite, or commercial sorbents to dike the spill.[3][10]
- Absorption: Absorb the spilled material with an inert absorbent.[3] Work from the outside of the spill inwards to minimize spreading.
- Collection: Carefully scoop or sweep up the absorbed material and place it into a suitable, labeled container for disposal.[3][10]
- Decontamination: Clean the spill area thoroughly with soap and water.[11]
- Disposal: Dispose of the contaminated absorbent material and any contaminated PPE as hazardous waste in accordance with local, state, and federal regulations.[3]

Geranylinalool Spill Response Workflow



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Caption: Workflow for a **Geranyllinalool** spill response.

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